

Application Note: Preparation of Linaprazan Stock Solutions for In Vitro Assays

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Compound of Interest

Compound Name: *Linaprazan*

Cat. No.: *B1588467*

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AN-001: Linaprazan Stock Solution Protocol

Introduction

Linaprazan (also known as AZD-0865) is a potassium-competitive acid blocker (P-CAB) that inhibits the gastric H⁺/K⁺-ATPase (proton pump).^{[1][2]} As a small molecule inhibitor, its accurate and consistent preparation in solution is fundamental for reliable and reproducible results in in vitro studies, such as enzyme inhibition assays or cell-based functional assays. This document provides a detailed protocol for the preparation, storage, and handling of **Linaprazan** stock solutions to ensure their stability and efficacy for research applications.

Physicochemical Properties

Understanding the fundamental properties of **Linaprazan** is crucial for its proper handling. **Linaprazan** is a lipophilic, weak base that is practically insoluble in aqueous solutions.^{[1][3]} Therefore, an appropriate organic solvent is required to create a concentrated primary stock solution, which can then be diluted to working concentrations in aqueous assay buffers. The most commonly used and recommended solvent for this purpose is dimethyl sulfoxide (DMSO).^[2]

Data Presentation: Linaprazan Properties

The following table summarizes the key quantitative data for **Linaprazan**.

Property	Value	Reference(s)
Molecular Formula	C ₂₁ H ₂₆ N ₄ O ₂	[1][3]
Molar Mass	366.5 g/mol	[1][3]
Solubility in DMSO	≥ 35 mg/mL (approx. 95.5 mM)	[2]
Aqueous Solubility	~0.032 g/L (practically insoluble)	[3]
Storage (Solid)	-20°C for up to 3 years	[4]
Storage (Stock in DMSO)	-20°C for up to 1 year; -80°C for up to 2 years	[2]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM primary stock solution of **Linaprazan** in DMSO.

Materials

- **Linaprazan** powder (solid form)
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened recommended[2]
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile, low-retention pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure

Part 1: Preparation of 10 mM Primary Stock Solution

- Pre-handling of Compound: Before opening the vial containing **Linaprazan** powder, centrifuge it briefly (e.g., 1 minute at 1,000 x g) to ensure all the powder is collected at the bottom of the vial.[4] This is especially critical for small quantities that may coat the walls or cap during shipment.
- Calculating Required Solvent Volume: To prepare a 10 mM stock solution, use the following calculation:
 - $\text{Volume (L)} = [\text{Mass of Linaprazan (g)}] / [\text{Molar Mass (g/mol)}] / [\text{Desired Concentration (mol/L)}]$
 - Example for 1 mg of **Linaprazan**:
 - $\text{Volume (L)} = (0.001 \text{ g}) / (366.5 \text{ g/mol}) / (0.010 \text{ mol/L}) = 0.0002728 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 272.8 \mu\text{L}$
- Dissolution:
 - Carefully add the calculated volume of high-purity DMSO directly to the vial of **Linaprazan** powder.[4]
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure no solid particles remain. If precipitation is observed or dissolution is slow, sonication for 5-10 minutes or gentle warming can be used to aid the process.[2][5]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the primary stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, tightly sealed cryovials.[4][5]
 - Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.

- Store the aliquots at -20°C for short-to-medium term (up to 1 year) or at -80°C for long-term storage (up to 2 years).[2]

Part 2: Preparation of Working Solutions

- Thawing: When ready to use, remove a single aliquot of the 10 mM primary stock from the freezer and allow it to thaw completely at room temperature.[6]
- Dilution: Prepare intermediate and final working solutions by diluting the primary stock in the appropriate aqueous assay buffer or cell culture medium.
 - Important: Perform serial dilutions to achieve the desired final concentration. Direct dilution of a highly concentrated DMSO stock into an aqueous buffer can cause the compound to precipitate.
 - The final concentration of DMSO in the in vitro assay should be kept to a minimum, typically below 0.5%, as higher concentrations can be toxic to cells or interfere with enzyme activity.[7][8] Always include a vehicle control (assay buffer/medium with the same final concentration of DMSO) in your experiments.[5]
- Sterilization (if required): For sterile applications like cell culture, the final working solution (after dilution in medium) can be sterilized by passing it through a 0.2 µm syringe filter. Do not autoclave solutions containing **Linaprazan** or DMSO.[4]

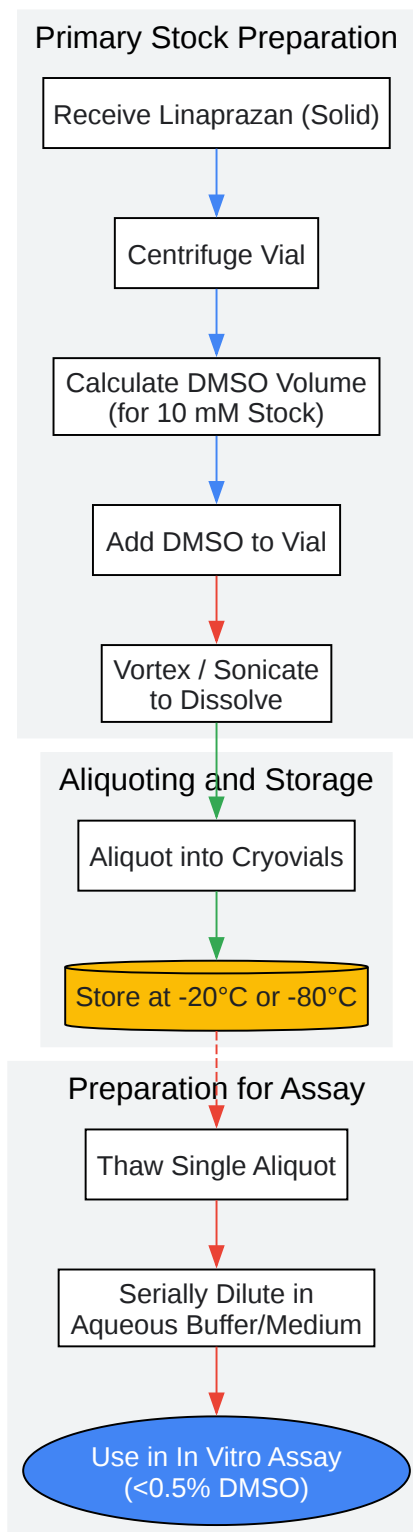
Safety Precautions

- Always handle **Linaprazan** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Linaprazan** and DMSO for complete safety and handling information.

Visualizations

Diagram 1: Experimental Workflow

Workflow for Linaprazan Stock Solution Preparation



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Caption: Workflow for preparing **Linaprazan** stock solutions.

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